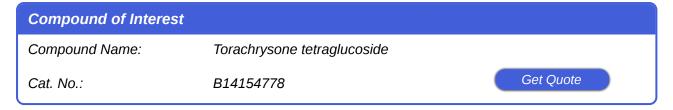


An In-Depth Technical Guide to the Structural Elucidation of Torachrysone Tetraglucoside

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Torachrysone tetraglucoside is a phenolic glycoside isolated from the seeds of Cassia tora, a plant used in traditional medicine. This document provides a comprehensive overview of the structural elucidation of **torachrysone tetraglucoside**, with a focus on the nuclear magnetic resonance (NMR) data that is central to its characterization. The information presented here is intended to serve as a technical guide for researchers in natural product chemistry, pharmacology, and drug development.

Torachrysone tetraglucoside belongs to the class of naphthopyrone glycosides, which are known for a variety of biological activities, including antimicrobial and antioxidant effects. A thorough understanding of its structure is paramount for elucidating its mechanism of action and for any further development as a potential therapeutic agent.

Structural Characterization

The structure of **torachrysone tetraglucoside** was determined through a combination of spectroscopic techniques, primarily 1H and 13C NMR spectroscopy, along with mass spectrometry. The molecule consists of a torachrysone aglycone linked to a tetraglucoside chain at the C-8 position. The precise arrangement of the four glucose units is 8-O-[β -D-glucopyranosyl-($1 \rightarrow 6$)- β -D-glucopyranosyl-($1 \rightarrow 6$



Nuclear Magnetic Resonance (NMR) Data

The definitive NMR data for **torachrysone tetraglucoside**, as reported in the literature, is summarized below. The spectra were typically recorded in deuterated pyridine (Py-d5).

Table 1: 1H NMR Spectroscopic Data for Torachrysone Tetraglucoside (in Py-d5)



Proton	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) in Hz
Aglycone			
H-4	7.35	S	
H-5	7.68	d	8.0
H-7	7.02	d	8.0
3-Me	2.38	S	
6-OMe	3.75	S	<u> </u>
СОМе	2.58	S	
1-OH	15.85	S	
Glc I			
H-1'	5.62	d	7.5
H-2'	4.35	m	
H-3'	4.45	m	
H-4'	4.52	m	
H-5'	4.18	m	
H-6'a	4.65	m	
H-6'b	4.28	m	
Glc II			
H-1"	4.95	d	7.5
H-2"	4.15	m	
H-3"	4.25	m	
H-4"	4.32	m	
H-5"	3.98	m	
H-6"a	4.55	m	



H-6"b	4.22	m	
Glc III			
H-1'''	5.25	d	7.5
H-2'''	4.20	m	
H-3'''	4.30	m	_
H-4'''	4.38	m	
H-5'''	4.05	m	
H-6'''a	4.48	m	
H-6'''b	4.15	m	
Glc IV			
H-1""	4.88	d	7.5
H-2""	4.08	m	
H-3""	4.18	m	
H-4""	4.25	m	
H-5""	3.92	m	_
H-6""a	4.42	m	-
H-6""b	4.10	m	

Table 2: 13C NMR Spectroscopic Data for Torachrysone Tetraglucoside (in Py-d5)



Carbon	Chemical Shift (δ) ppm
Aglycone	
C-1	162.5
C-2	110.2
C-3	145.8
C-4	108.5
C-4a	135.2
C-5	118.5
C-6	158.8
C-7	105.2
C-8	155.6
C-8a	112.5
C-9	192.1
C-10	105.8
3-Me	22.1
6-OMe	55.8
COMe	32.5
Glc I	
C-1'	102.8
C-2'	74.5
C-3'	88.1
C-4'	69.8
C-5'	78.2
C-6'	69.2



Glc II	
GICTI	
C-1"	105.2
C-2"	75.1
C-3"	78.1
C-4"	71.5
C-5"	78.5
C-6"	62.8
Glc III	
C-1'''	104.8
C-2'''	76.2
C-3'''	78.0
C-4""	71.2
C-5'''	77.8
C-6'''	69.5
Glc IV	
C-1""	104.5
C-2""	74.8
C-3""	77.5
C-4""	71.0
C-5""	77.2
C-6""	62.5

Experimental Protocols Isolation of Torachrysone Tetraglucoside

Foundational & Exploratory

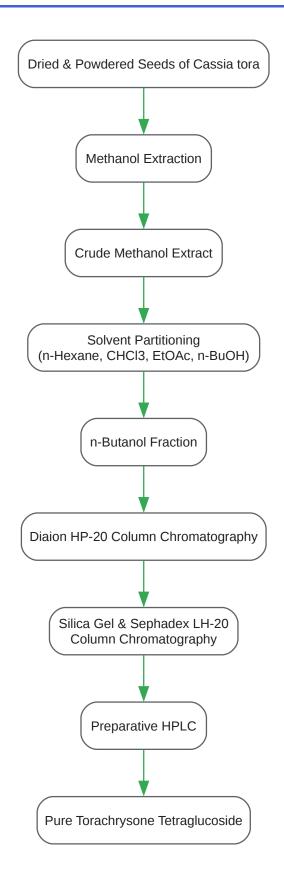




The general procedure for the isolation of **torachrysone tetraglucoside** from the seeds of Cassia tora involves the following steps:

- Extraction: Dried and powdered seeds of Cassia tora are extracted with methanol (MeOH) at room temperature. The extract is then concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude methanol extract is suspended in water and successively
 partitioned with solvents of increasing polarity, such as n-hexane, chloroform (CHCl3), ethyl
 acetate (EtOAc), and n-butanol (n-BuOH). The glycoside-rich fraction is typically found in the
 n-BuOH layer.
- Column Chromatography: The n-BuOH soluble fraction is subjected to column chromatography on a Diaion HP-20 resin, eluting with a stepwise gradient of water and methanol. Fractions are monitored by thin-layer chromatography (TLC).
- Further Chromatographic Purification: The fractions containing the target compound are further purified by repeated column chromatography on silica gel and Sephadex LH-20, using solvent systems such as CHCl3-MeOH-H2O in various ratios.
- Final Purification: Final purification is often achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **torachrysone tetraglucoside**.





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Isolation Workflow for Torachrysone Tetraglucoside

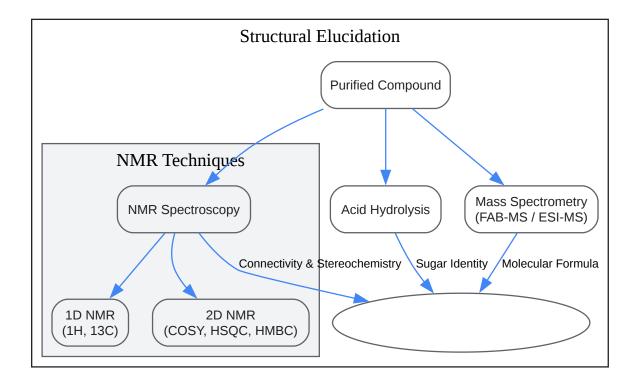


Structural Elucidation Workflow

The structural elucidation of the purified compound involves a systematic application of spectroscopic methods.

- Mass Spectrometry (MS): Fast Atom Bombardment Mass Spectrometry (FAB-MS) or Electrospray Ionization Mass Spectrometry (ESI-MS) is used to determine the molecular weight and molecular formula of the compound.
- 1D NMR Spectroscopy:
 - 1H NMR: Provides information on the number and types of protons, their chemical environment, and their coupling relationships.
 - 13C NMR: Determines the number of carbon atoms and their hybridization states.
- 2D NMR Spectroscopy:
 - COSY (Correlation Spectroscopy): Identifies proton-proton coupling networks within the aglycone and each sugar unit.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): Establishes long-range correlations between protons and carbons (typically 2-3 bonds), which is crucial for determining the connectivity between the aglycone and the sugar moiety, as well as the linkages between the sugar units.
- Acid Hydrolysis: To confirm the identity of the sugar units, the glycoside is hydrolyzed with acid, and the resulting monosaccharides are identified by comparison with authentic standards using techniques like TLC or HPLC.





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Workflow for Structural Elucidation

Potential Signaling Pathway Involvement

While the specific signaling pathways modulated by **torachrysone tetraglucoside** are still under investigation, many anthraquinone and naphthopyrone glycosides isolated from Cassia tora have demonstrated significant biological activities, including antibacterial, antifungal, and enzyme inhibitory effects. For instance, the aglycone, torachrysone, has shown antibacterial activity against methicillin-resistant Staphylococcus aureus (MRSA).

The antibacterial mechanism of related phenolic compounds often involves the disruption of the bacterial cell membrane integrity, inhibition of nucleic acid synthesis, or interference with bacterial metabolic pathways. It is plausible that **torachrysone tetraglucoside** may act as a pro-drug, being hydrolyzed in vivo to release the more active aglycone, or it may have its own distinct mechanism of action. Further research is required to delineate the precise molecular targets and signaling cascades affected by this compound.





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Hypothesized Antibacterial Signaling Pathway

Conclusion

The structural elucidation of **torachrysone tetraglucoside** has been definitively achieved through the application of modern spectroscopic techniques, with NMR playing a pivotal role. The detailed data presented in this guide provides a foundational reference for researchers. The established structure opens avenues for further investigation into its pharmacological properties, potential mechanisms of action, and its development as a novel therapeutic agent. Future studies should focus on elucidating the specific molecular targets and signaling pathways modulated by this complex natural product.

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